

GSK269962A hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: GSK269962A hydrochloride

Cat. No.: B607800

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Application Notes and Protocols: GSK269962A Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the preparation and storage of stock solutions of **GSK269962A hydrochloride**, a potent and selective Rho-associated protein kinase (ROCK) inhibitor. The protocols outlined below are intended to ensure the stability and efficacy of the compound for in vitro and in vivo research applications. Adherence to these guidelines is critical for obtaining reproducible experimental results.

Chemical and Physical Properties

GSK269962A hydrochloride is a potent inhibitor of both ROCK1 and ROCK2 isoforms, with IC₅₀ values of 1.6 nM and 4 nM, respectively[1][2][3]. Its inhibitory activity on ROCK signaling makes it a valuable tool for studying cellular processes such as actin cytoskeleton organization, cell adhesion, and smooth muscle contraction[2]. The compound also exhibits anti-inflammatory and vasodilatory properties[2].

Table 1: Physicochemical Properties of **GSK269962A Hydrochloride**

Property	Value	Reference
Molecular Formula	C29H31ClN8O5	[1]
Molecular Weight	607.06 g/mol	[1][2]
CAS Number	2095432-71-4	[1][2]
Appearance	Off-white to light yellow solid	[1]
Purity	≥98% (HPLC)	[4]

Solubility

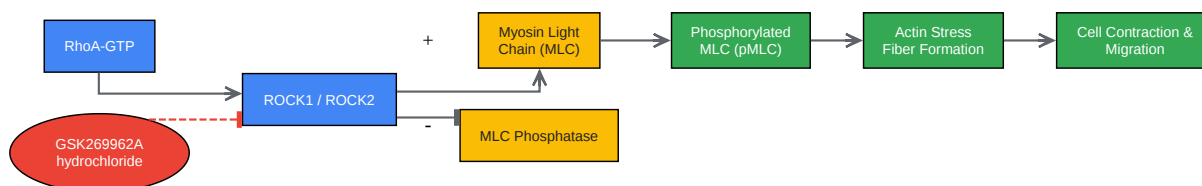
The solubility of **GSK269962A hydrochloride** is a critical factor in the preparation of stock solutions. It is highly soluble in dimethyl sulfoxide (DMSO) but insoluble in water[2]. The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of the compound[2].

Table 2: Solubility of **GSK269962A Hydrochloride**

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	~100 mg/mL	~164.73 mM	Ultrasonic treatment may be needed to achieve full dissolution. Use of hygroscopic DMSO can significantly impact solubility.[1][2]
Ethanol	~6-28 mg/mL	~9.88-46.12 mM	Solubility may vary between batches.[2] [3]
Water	Insoluble	-	[2]

Signaling Pathway

GSK269962A exerts its effects by inhibiting the Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2). These kinases are key downstream effectors of the small GTPase RhoA. The RhoA/ROCK pathway plays a crucial role in regulating the actin cytoskeleton, which is fundamental to cell shape, migration, and contraction.



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Caption: **GSK269962A hydrochloride** inhibits ROCK, preventing downstream signaling.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

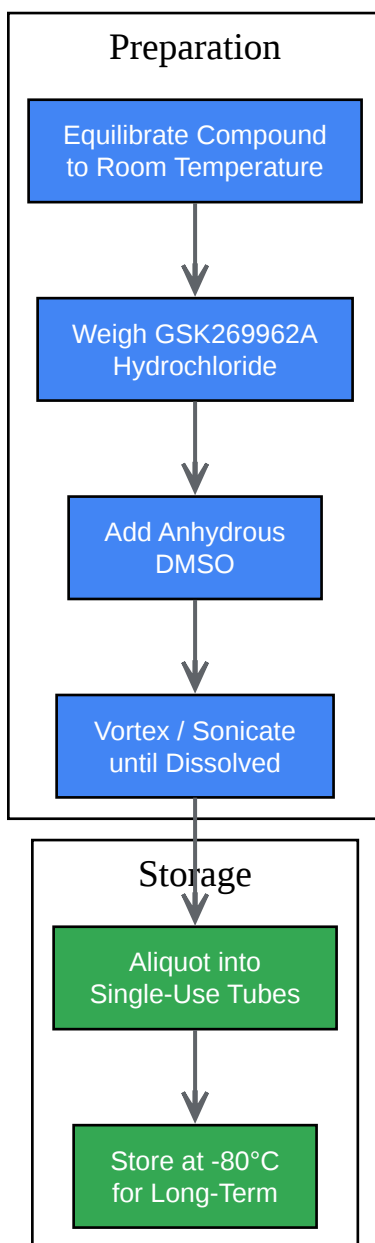
This protocol describes the preparation of a 10 mM stock solution of **GSK269962A hydrochloride** in DMSO.

Materials:

- **GSK269962A hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate:** Allow the vial of **GSK269962A hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of **GSK269962A hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.607 mg of the compound (Molecular Weight = 607.06 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 100 μ L of DMSO.
- **Mix:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution[3]. The solution should be clear and free of particulates.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes[1][2].
- **Store:** Store the aliquots as recommended in the storage section below.



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Caption: Workflow for preparing **GSK269962A hydrochloride** stock solution.

Storage and Stability

Proper storage of **GSK269962A hydrochloride**, both in its solid form and as a stock solution, is crucial for maintaining its stability and activity.

Table 3: Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place. Keep container tightly sealed. [2]
Stock Solution in DMSO	-80°C	Up to 1 year	Recommended for long-term storage. Avoid repeated freeze-thaw cycles. [2]
Stock Solution in DMSO	-20°C	Up to 1 month	Suitable for short-term storage. [2]

Safety Precautions

Standard laboratory safety practices should be followed when handling **GSK269962A hydrochloride**.

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of dust and contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Disclaimer

This information is intended for research use only and is not for human or veterinary use. The protocols and data presented are based on available literature and should be adapted to specific experimental needs. It is the responsibility of the end-user to validate these protocols for their own applications.

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